

# Protocol for Preparing Stable Aerosil R 805 Suspensions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aerosil R 805*

Cat. No.: *B1168409*

[Get Quote](#)

## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**Aerosil R 805** is a fumed silica that has been surface-treated with an octylsilane, rendering it hydrophobic. This property makes it a valuable excipient in pharmaceutical and industrial applications for rheology control, stabilization of suspensions and emulsions, and as an anti-settling agent. Achieving a stable and uniform dispersion of **Aerosil R 805** is critical to leveraging its functional properties. This document provides a detailed protocol for the preparation of stable **Aerosil R 805** suspensions in various liquid media.

## Physicochemical Properties of Aerosil R 805

A summary of the key physicochemical properties of **Aerosil R 805** is provided in the table below. This data is essential for understanding its behavior in different solvent systems.

Property	Value	Reference
Appearance	White, fine powder	[1]
Specific Surface Area (BET)	125 - 175 m <sup>2</sup> /g	[2]
Tamped Density	Approx. 60 g/L	[2]
SiO <sub>2</sub> Content	≥ 99.8 %	[2]
Carbon Content	4.5 - 6.5 %	[2]
Average Primary Particle Size	12 nm	[1]
pH (in 4% dispersion)	3.5 - 5.5	[2]

## Experimental Protocols for Suspension Preparation

The stability of an **Aerosil R 805** suspension is highly dependent on the choice of solvent, the dispersion method, and the use of appropriate stabilizing agents. Below are detailed protocols for preparing stable suspensions in polar, non-polar, and semi-polar media.

### General Considerations for Dispersion

Effective dispersion of **Aerosil R 805** requires high shear to break down agglomerates into smaller aggregates and primary particles. The use of high-shear mixers (e.g., rotor-stator homogenizers) followed by ultrasonication is recommended for optimal results. The selection of solvents and stabilizing agents should be based on the desired final properties of the suspension and compatibility with other components in the formulation.

### Protocol 1: Dispersion in Non-Polar Solvents (e.g., Mineral Oil, Toluene, Silicone Oil)

This protocol is suitable for preparing stable suspensions of **Aerosil R 805** in non-polar media where it exhibits good compatibility.

Materials and Equipment:

- **Aerosil R 805** powder

- Non-polar solvent (e.g., mineral oil, toluene, silicone oil)
- High-shear mixer (e.g., rotor-stator homogenizer)
- Ultrasonic bath or probe sonicator
- Analytical balance
- Beakers and stirring bars

#### Procedure:

- Weighing: Accurately weigh the desired amount of **Aerosil R 805**. A typical concentration ranges from 1.0 to 8.0 % (w/w), depending on the desired viscosity.
- Pre-wetting: Add the weighed **Aerosil R 805** powder to the non-polar solvent in a beaker with a stirring bar. Stir at a low speed (e.g., 200-300 rpm) to pre-wet the powder.
- High-Shear Mixing: Increase the speed of the high-shear mixer to a tip speed of 8-10 m/s and mix for 5-10 minutes. The vortex should be controlled to avoid excessive air entrapment.
- Sonication: Transfer the pre-dispersed suspension to an ultrasonic bath or use a probe sonicator. Sonicate for 15-30 minutes to further break down agglomerates. If using a probe sonicator, use a pulsed mode (e.g., 5 seconds on, 5 seconds off) and immerse the beaker in an ice bath to prevent overheating.
- Degassing (Optional): For applications sensitive to air bubbles, place the suspension under vacuum for a period to remove entrapped air.
- Storage: Store the final suspension in a sealed container at room temperature.

## Protocol 2: Dispersion in Polar Solvents (e.g., Ethanol, Isopropanol)

Dispersing hydrophobic **Aerosil R 805** in polar solvents can be more challenging due to its surface chemistry. The use of a suitable dispersing agent is often necessary to achieve a stable suspension.

#### Materials and Equipment:

- **Aerosil R 805** powder
- Polar solvent (e.g., ethanol, isopropanol)
- Dispersing agent (e.g., non-ionic surfactant with a suitable HLB value)
- High-shear mixer
- Ultrasonic bath or probe sonicator
- Analytical balance
- Beakers and stirring bars

#### Procedure:

- Dispersant Solution Preparation: Dissolve the selected dispersing agent in the polar solvent at the recommended concentration.
- Weighing: Weigh the required amount of **Aerosil R 805**.
- Pre-wetting: Slowly add the **Aerosil R 805** powder to the dispersant solution while stirring at a low speed.
- High-Shear Mixing: Apply high-shear mixing at a tip speed of 8-10 m/s for 10-15 minutes.
- Sonication: Follow with ultrasonication for 20-40 minutes, monitoring the temperature to avoid excessive heating.
- Stability Assessment: Visually inspect the suspension for any signs of settling or agglomeration over a period of 24-48 hours.
- Storage: Store in a tightly sealed container.

## Quantitative Data on Suspension Properties

The following tables summarize key quantitative data related to the properties of **Aerosil R 805** suspensions prepared under different conditions.

**Table 1: Particle Size Distribution of Aerosil R 805 in Different Solvents**

Solvent	Dispersion Method	D50 (nm)	Polydispersity Index (PDI)	Reference
Polypropylene Glycol (PPG)	Blender (400 rpm, 5 min) + Sonication (1 hr)	-	-	[1]
Epoxy Resin	High-Shear Mixing	-	-	
Ethanol	High-Shear Mixing + Sonication	-	-	
Toluene	High-Shear Mixing + Sonication	-	-	

Note: Specific quantitative data for D50 and PDI in various solvents is not readily available in the searched literature. The table indicates the dispersion methods used in the cited sources.

**Table 2: Zeta Potential of Aerosil R 805 in Different Media**

Solvent/Medium	pH	Zeta Potential (mV)	Reference
Toluene	-	-	
Isopropanol	-	-	
Mineral Oil	-	-	
Epoxy Resin	-	-	

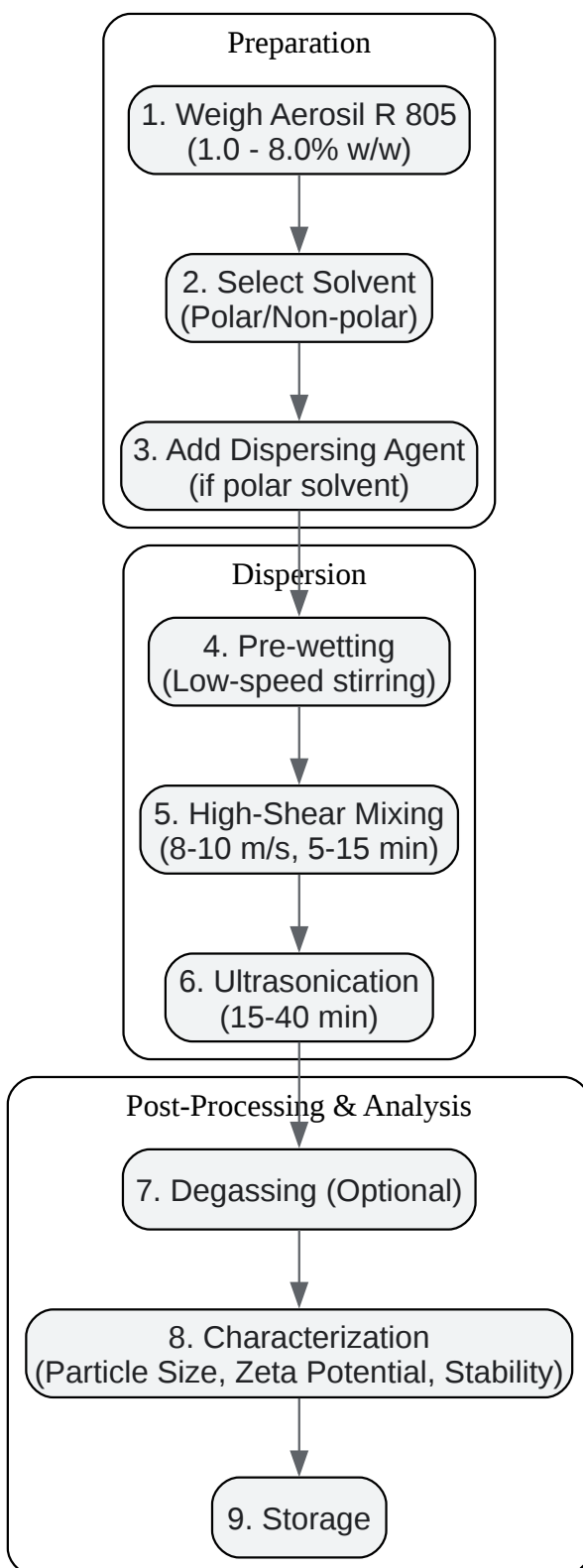
Note: Specific zeta potential values for **Aerosil R 805** in these specific organic solvents were not found in the provided search results. Zeta potential measurements in non-aqueous media can be complex and are influenced by trace amounts of water.

**Table 3: Stability of Aerosil R 805 Suspensions**

Solvent/System	Aerosil R 805 Conc. (% w/w)	Storage Conditions	Observation	Reference
Epoxy Resin with Calcium Carbonate	4%	50 °C for 90 days	No sedimentation of calcium carbonate observed.	
Polypropylene Glycol	5% by volume	Room Temperature	Stable dispersion with gel-like appearance at rest.	[1]

## Experimental Workflow and Signaling Pathways

To visualize the experimental workflow for preparing stable **Aerosil R 805** suspensions, a diagram is provided below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing stable **Aerosil R 805** suspensions.

## Conclusion

The successful preparation of stable **Aerosil R 805** suspensions is a multi-step process that requires careful consideration of the solvent system and the application of sufficient shear energy. For non-polar solvents, a direct dispersion approach using high-shear mixing and sonication is generally effective. For polar solvents, the addition of a suitable dispersing agent is crucial to overcome the hydrophobic nature of **Aerosil R 805** and achieve long-term stability. The protocols and data presented in this application note provide a comprehensive guide for researchers and professionals to develop stable and effective **Aerosil R 805** formulations. Further characterization of particle size, zeta potential, and long-term stability is recommended to optimize formulations for specific applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [products.evonik.com](https://products.evonik.com) [products.evonik.com]
- 2. [oqema.pl](https://www.oqema.pl) [oqema.pl]
- To cite this document: BenchChem. [Protocol for Preparing Stable Aerosil R 805 Suspensions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1168409#protocol-for-preparing-stable-aerosil-r-805-suspensions\]](https://www.benchchem.com/product/b1168409#protocol-for-preparing-stable-aerosil-r-805-suspensions)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)